

In-Depth Technical Guide: Solvent Yellow 176 (C₁₈H₁₀BrNO₃)

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Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B077638

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 176, a quinophthalone dye with the molecular formula C₁₈H₁₀BrNO₃, is a synthetic organic compound primarily utilized as a colorant in the plastics and polymer industries.^[1] Its robust heat and light stability make it a suitable additive for various materials, including polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).^[2] Beyond its industrial applications, the broader class of quinophthalone dyes has garnered scientific interest due to potential interactions with biological systems. This guide provides a comprehensive overview of the available technical data for Solvent Yellow 176, including its chemical and physical properties, toxicological information, and insights into its potential biological interactions.

Chemical and Physical Properties

Solvent Yellow 176 is characterized as a reddish-yellow powder.^[2] The compound's key properties are summarized in the tables below, compiled from various supplier and database information. It is important to note that some variations in reported values, such as melting point, exist across different sources.

Table 1: General and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C18H10BrNO3	
Molecular Weight	368.18 g/mol	
CAS Number	10319-14-9	
Synonyms	4'-Bromoquinophthalone, C.I. Solvent Yellow 176, Disperse Yellow 64	[2][3]
Appearance	Reddish-yellow powder	[2]

Table 2: Physical Properties

Property	Value	Source(s)
Melting Point	218 °C	[2]
Heat Resistance	> 300 °C	[3]
Solubility	Insoluble in water; soluble in some organic solvents.	

Toxicological Data

Limited toxicological data is available for Solvent Yellow 176. The acute oral toxicity has been determined in rats, as indicated in the table below.

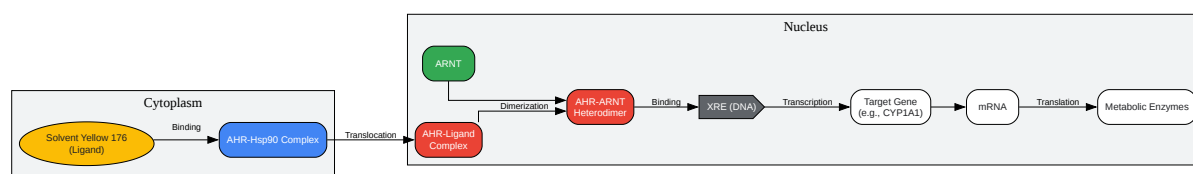
Table 3: Acute Toxicity

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	>2000 mg/kg	

Potential Biological Interactions: Aryl Hydrocarbon Receptor (AHR) Signaling Pathway

While specific signaling pathways for Solvent Yellow 176 are not extensively documented, studies on the broader class of quinophthalone dyes have indicated their potential to act as agonists for the Aryl Hydrocarbon Receptor (AHR).[4] The AHR is a ligand-activated transcription factor that plays a crucial role in regulating cellular responses to environmental stimuli, including xenobiotics.

Upon entering the cell, a ligand such as a quinophthalone dye can bind to the cytosolic AHR complex, which is associated with chaperone proteins like heat shock protein 90 (Hsp90). This binding event triggers a conformational change, leading to the translocation of the AHR-ligand complex into the nucleus. Inside the nucleus, AHR dissociates from its chaperone proteins and forms a heterodimer with the AHR Nuclear Translocator (ARNT). This AHR-ARNT complex then binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter regions of target genes. This binding initiates the transcription of a battery of genes, including those encoding for metabolic enzymes such as cytochrome P450s (e.g., CYP1A1), which are involved in the metabolism of foreign compounds.



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Caption: Aryl Hydrocarbon Receptor (AHR) signaling pathway activated by a ligand like Solvent Yellow 176.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of Solvent Yellow 176 are not readily available in the public domain. However, based on the synthesis of

structurally related quinophthalone and quinoline compounds, the following general methodologies are likely to be employed.

Synthesis

The synthesis of quinophthalone derivatives often involves the condensation of a substituted or unsubstituted quinaldine with a phthalic anhydride derivative. For 4'-Bromoquinophthalone, a plausible synthetic route would involve the reaction of a bromo-substituted quinaldine derivative with phthalic anhydride under high-temperature conditions.

A general procedure for synthesizing 4-hydroxyquinolines, which are structurally related, is the Conrad-Limpach reaction. This involves the reaction of an aniline with a β -ketoester, followed by thermal cyclization.

Due to the lack of a specific published protocol for Solvent Yellow 176, researchers would need to adapt and optimize these general methods for the specific reactants required to yield the $C_{18}H_{10}BrNO_3$ structure.

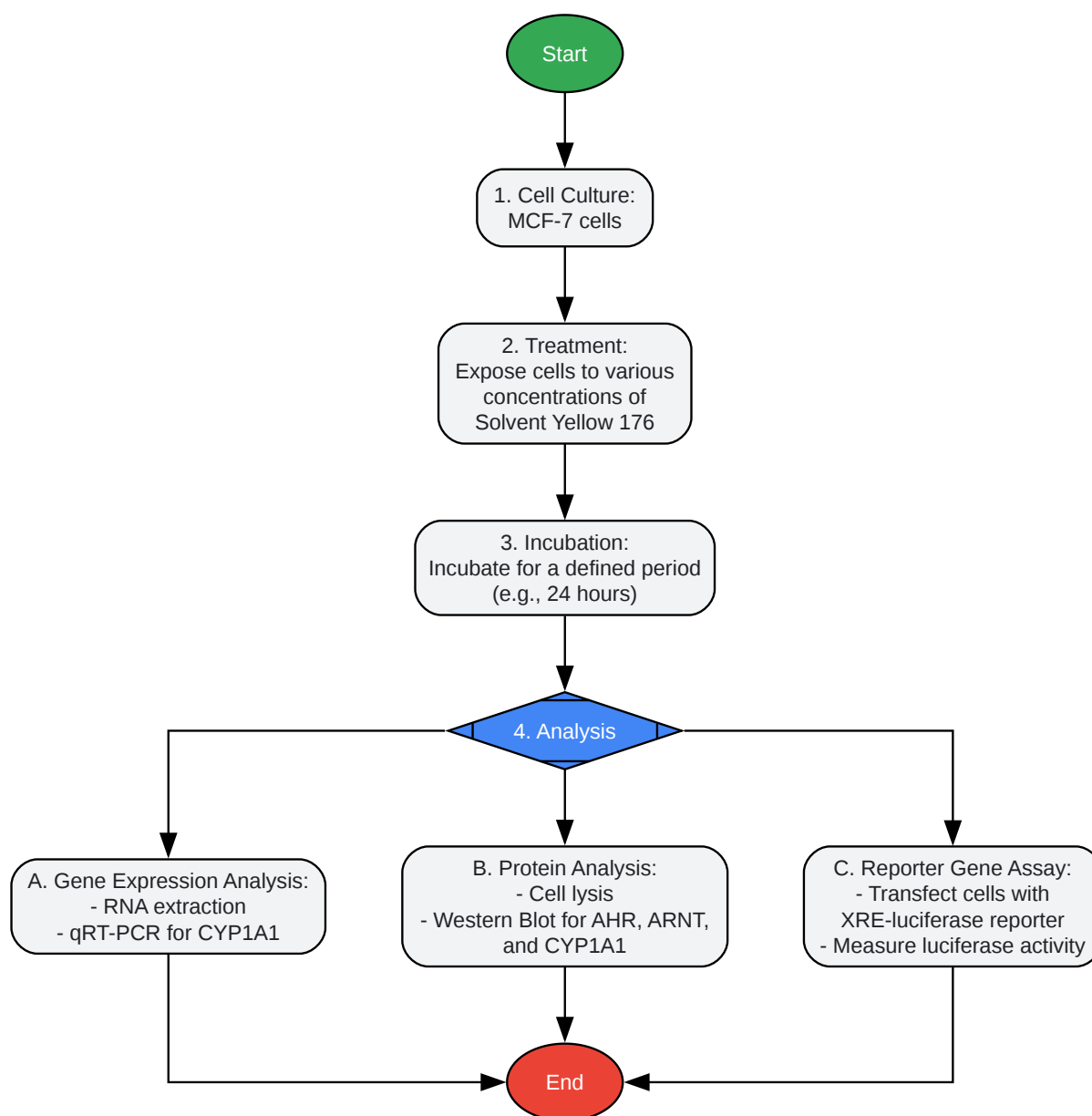
Analytical Characterization

Standard analytical techniques would be used to confirm the structure and purity of Solvent Yellow 176.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR would be essential to elucidate the chemical structure by identifying the number and connectivity of hydrogen and carbon atoms.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition of the compound.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would help identify the functional groups present in the molecule, such as carbonyl ($C=O$) and aromatic ($C=C$) bonds.
- **High-Performance Liquid Chromatography (HPLC):** HPLC would be employed to determine the purity of the synthesized compound.

Experimental Workflow for Biological Activity Screening

To investigate the biological activity of Solvent Yellow 176, particularly its effect on the AHR signaling pathway, a typical experimental workflow using a cell line such as the human breast cancer cell line MCF-7 (known to express AHR) could be as follows.



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Caption: A generalized experimental workflow for assessing the biological activity of Solvent Yellow 176 on the AHR pathway in MCF-7 cells.

Conclusion

Solvent Yellow 176 (C₁₈H₁₀BrNO₃) is a commercially important dye with well-defined physical properties for industrial applications. From a research and drug development perspective, its structural classification as a quinophthalone suggests a potential interaction with the Aryl Hydrocarbon Receptor signaling pathway. While detailed biological studies and specific, validated experimental protocols for its synthesis and analysis are not extensively available in the public literature, this guide provides a foundational understanding based on current knowledge of related compounds. Further research is warranted to fully elucidate the biological activity and potential toxicological profile of this compound.

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